

In-Depth Technical Guide: Molecular Weight of Sulfameter-13C6

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Compound of Interest

Compound Name: Sulfameter-13C6

Cat. No.: B15556894

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This document provides a detailed breakdown of the molecular weight calculation for **Sulfameter-13C6**, an isotopically labeled version of the sulfonamide antibiotic, Sulfameter.

Chemical Structure and Formula

Sulfameter-13C6 is a stable isotope-labeled compound where six carbon atoms in the Sulfameter molecule have been replaced with Carbon-13 (^{13}C) isotopes. This labeling is invaluable for various research applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification.

The chemical formula for Sulfameter is $\text{C}_{11}\text{H}_{12}\text{N}_4\text{O}_3\text{S}$. In **Sulfameter-13C6**, the formula is represented as $\text{C}_5^{13}\text{C}_6\text{H}_{12}\text{N}_4\text{O}_3\text{S}$, indicating that it contains five standard Carbon-12 atoms and six Carbon-13 atoms.

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecule. The atomic weights of the constituent elements and isotopes are provided in the table below.

Element	Isotope	Number of Atoms	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	¹² C	5	12.011	60.055
Carbon	¹³ C	6	13.00335	78.0201
Hydrogen	¹ H	12	1.008	12.096
Nitrogen	¹⁴ N	4	14.007	56.028
Oxygen	¹⁶ O	3	15.999	47.997
Sulfur	³² S	1	32.06	32.06
Total	286.2561			

The calculated molecular weight of **Sulfameter-13C6** is 286.26 g/mol .

Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic masses of its constituent isotopes. As such, it does not involve experimental protocols or biological signaling pathways. These sections are therefore not applicable to the scope of this particular technical guide.

Visualizations

Similarly, the request for diagrams of signaling pathways, experimental workflows, or logical relationships is not applicable to the calculation of molecular weight.

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